

# Dithiazanine iodide ChEBI classification

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## Compound Focus: Dithiazanine Iodide

CAS No.: 514-73-8

Cat. No.: S526335

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## Chemical Classification & Identifiers

**Dithiazanine iodide** is classified under the ChEBI (Chemical Entities of Biological Interest) ID **CHEBI:228275** [1]. The table below summarizes its core chemical information.

Property	Description
IUPAC Name	3-Ethyl-2-[5-(3-ethyl-2,3-dihydro-1,3-benzothiazol-2-ylidene)penta-1,3-dien-1-yl]-1,3-benzothiazol-3-ium iodide [2] [3]
Chemical Formula	$C_{23}H_{23}IN_2S_2$ [2] [3]
CAS Registry Number	514-73-8 [2] [4]
ChEBI Classification	Organic Compound → Heterocyclic Compound → <b>Benzothiazoles</b> [5]
Common Description	A chemical compound belonging to the group of polymethine (cyanines) dyes, formerly used as a veterinary anthelmintic [2].

## Pharmacological & Safety Profile

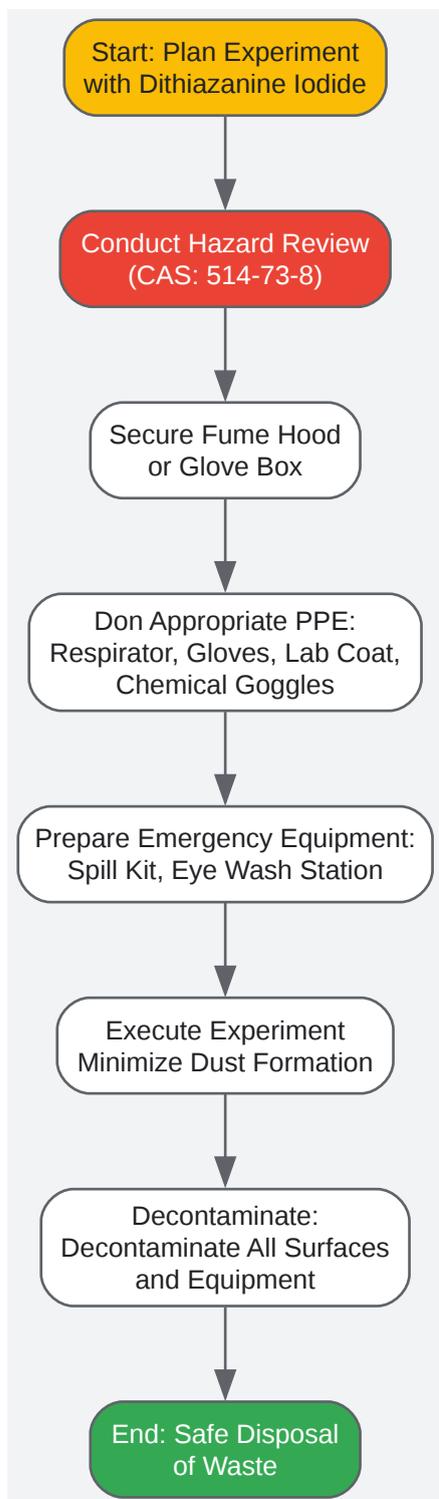
The following table consolidates the known biological and hazard information. Note that detailed experimental data on its mechanism of action and pharmacokinetics are not available in the current search results.

Aspect	Details
<b>Historical Use</b>	Used as a veterinary anthelmintic (anti-worm medication) for dogs and previously for human strongyloidiasis and whipworm infections [5].
<b>Current Status</b>	Use is severely limited; withdrawn from markets in several countries (e.g., France, Italy) due to toxicity [5].
<b>Toxicity</b>	Highly toxic; associated with fatal cases of severe acidosis and shock. The estimated lethal dose for humans is 4–16 mg/kg by oral ingestion [2] [5].
<b>Mechanism of Action</b>	Not well understood. It is believed to interfere with cells' absorption of glucose [2].
<b>GHS Hazard Warning</b>	Danger - H300 (Fatal if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation) [2].

## Guidance for Experimental Research

The search results do not contain specific experimental protocols for working with **dithiazanine iodide**. The high-throughput screening study [6], while focused on discovering new anthelmintics, does not provide a directly applicable methodology for this compound.

Given the significant toxicity and hazardous nature of **dithiazanine iodide**, any experimental work must prioritize safety. The following diagram outlines the critical safety workflow for handling this substance, based on general safety guidelines for toxic solids.



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*Critical safety workflow for handling **dithiazanine iodide**, a highly toxic solid.*

For researchers, the most viable path is to consult the primary toxicology literature and explore modern, safer benzothiazole derivatives. The review on benzothiazole-based therapeutics [7] confirms this scaffold remains highly relevant in drug discovery for conditions like cancer, ALS, and infectious diseases, offering numerous leads with better-characterized mechanisms and safety profiles.

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## References

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